

2-Methyl-3-hydroxy-6-iodopyridine CAS number and structure

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Compound of Interest

Compound Name: 2-Methyl-3-hydroxy-6-iodopyridine

CAS No.: 848952-39-6

Cat. No.: B1589881

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Technical Guide: 2-Methyl-3-hydroxy-6-iodopyridine

A Comprehensive Analysis for Chemical and Pharmaceutical Research

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Abstract

This technical guide provides an in-depth analysis of **2-Methyl-3-hydroxy-6-iodopyridine** (CAS No: 848952-39-6), a substituted pyridine derivative of significant interest to the chemical synthesis and drug discovery sectors. Pyridine scaffolds are foundational in medicinal chemistry, appearing in numerous FDA-approved pharmaceuticals.^[1] The specific functionalization of this compound—a hydroxyl group, a methyl group, and an iodine atom—makes it a highly versatile and reactive building block. This document details its chemical identity, physicochemical properties, potential synthetic utility, and critical safety protocols. The insights provided are intended to equip researchers, chemists, and drug development professionals with the necessary technical knowledge to effectively and safely utilize this compound in their work.

Compound Identification and Physicochemical Properties

Accurate identification is the cornerstone of any chemical workflow. **2-Methyl-3-hydroxy-6-iodopyridine** is registered under CAS number 848952-39-6.[2][3][4] Its structure features a pyridine ring substituted at the 2, 3, and 6 positions. The IUPAC name for this compound is 6-iodo-2-methylpyridin-3-ol.[3]

The chemical structure is visualized below:

Caption: Chemical structure of 6-iodo-2-methylpyridin-3-ol.

The key physicochemical properties of this compound are summarized in the table below for quick reference.

Property	Value	Source
CAS Number	848952-39-6	[2][3]
Molecular Formula	C ₆ H ₆ INO	[3]
Molecular Weight	235.02 g/mol	[3]
IUPAC Name	6-iodo-2-methylpyridin-3-ol	[3]
SMILES	<chem>CC1=C(C=CC(=N1)I)O</chem>	[3]
InChIKey	KJIFHCTXFFMUIH-UHFFFAOYSA-N	[3]
Appearance	Yellow solid (related isomers)	[5]

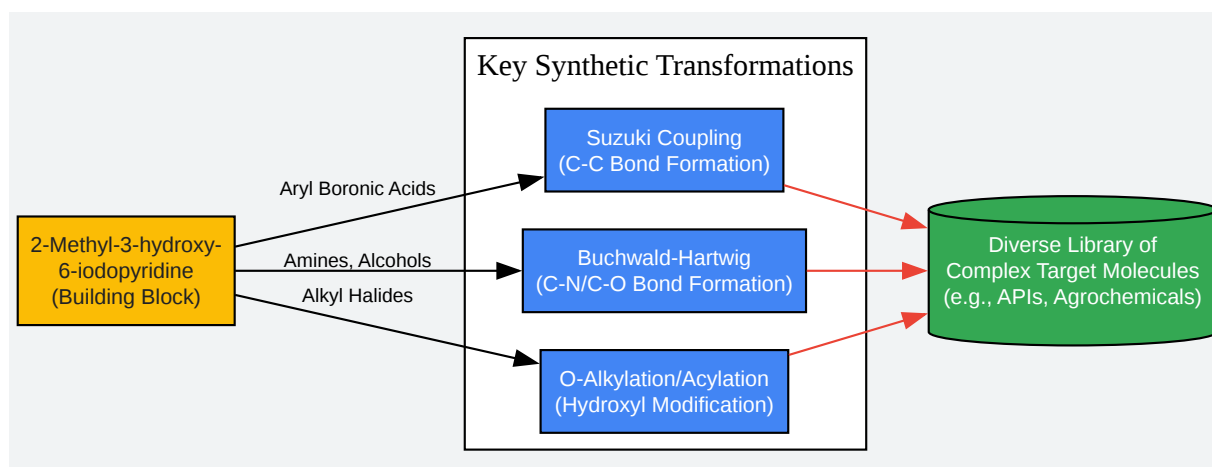
Synthesis, Reactivity, and Application

Role as a Synthetic Intermediate

2-Methyl-3-hydroxy-6-iodopyridine is primarily valued as an intermediate in organic synthesis. Its utility stems from the strategic placement of its functional groups, which allows for diverse and sequential chemical transformations.

- **The Iodine Substituent:** The iodine atom at the 6-position is an excellent leaving group and a key participant in cross-coupling reactions. This is the most significant feature for synthetic chemists. It enables the formation of carbon-carbon and carbon-heteroatom bonds through well-established methodologies like Suzuki, Sonogashira, Heck, and Buchwald-Hartwig couplings. This allows for the introduction of a wide array of complex substituents, a common strategy in the development of novel pharmaceutical agents.[5]
- **The Hydroxyl Group:** The hydroxyl group at the 3-position is a versatile functional handle.[5] It can be alkylated or acylated to generate ethers and esters, or it can be used to direct metallation at adjacent positions. Its presence also influences the electronic properties of the pyridine ring, impacting reactivity.
- **The Methyl Group:** The methyl group at the 2-position provides steric bulk and influences the molecule's electronic profile and solubility.

The combination of these groups makes the compound a valuable scaffold for building diverse molecular libraries, a critical process in early-stage drug discovery.



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Caption: Synthetic utility of **2-Methyl-3-hydroxy-6-iodopyridine**.

Relevance in Drug Development

The pyridine ring is a privileged structure in medicinal chemistry, known for its ability to improve pharmacological parameters such as solubility and bioavailability.[1] Substituted pyridines are core components of drugs used to treat a wide range of conditions, including cancer, tuberculosis, and hypertension.[1]

While specific applications of **2-Methyl-3-hydroxy-6-iodopyridine** itself are not detailed in readily available literature, its structural motifs are highly relevant. Iodinated heterocyclic compounds are frequently used as key intermediates in the synthesis of pharmaceuticals and agrochemicals.[5] They serve as foundational building blocks for creating more complex, biologically active molecules.[5][6]

Safety, Handling, and Storage

As a research chemical, proper handling of **2-Methyl-3-hydroxy-6-iodopyridine** is paramount to ensure laboratory safety. The compound is associated with significant health hazards.

GHS Hazard Identification

According to aggregated GHS information, this compound is classified with the following hazards:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H318: Causes serious eye damage.[3]
- H335: May cause respiratory irritation.[3]
- H371: May cause damage to organs.[3]

The signal word associated with these hazards is "Danger".[3]

Recommended Safe Handling Protocol

The following step-by-step protocol must be followed when handling this compound.

Step 1: Engineering Controls & Preparation

- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.
[7][8]
- Ensure an eyewash station and safety shower are readily accessible.
- Keep the container tightly closed when not in use.[8]

Step 2: Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield that meets appropriate government standards (e.g., NIOSH or EN 166).[7]
- Skin Protection: Wear impervious protective gloves (e.g., nitrile) and a lab coat.[7] Do not allow the substance to come into contact with skin.[7]
- Respiratory Protection: If dust is generated, use a NIOSH-approved N95-type dust mask or higher-level respirator. Avoid breathing dust under all circumstances.[7]

Step 3: Handling and Use

- Avoid the formation and inhalation of dust.[7][8]
- Do not eat, drink, or smoke in the handling area.[7]
- Wash hands and skin thoroughly after handling.[7][8]

Step 4: Accidental Release

- Evacuate the area.[7][8]
- For spills, carefully sweep up the solid material without creating dust, place it in a suitable, closed container, and label it for disposal.[8]
- Do not let the product enter drains.[7][8]

Step 5: Storage

- Store in a cool, dry place away from incompatible materials.[8]

- Keep the container tightly sealed to prevent moisture contamination.[8] A recommended storage temperature for a related isomer is 0-8 °C.[5]

Conclusion

2-Methyl-3-hydroxy-6-iodopyridine is a chemical intermediate with significant potential for researchers in synthetic chemistry and drug discovery. Its CAS number is 848952-39-6, and its structure combines several reactive functional groups that enable a broad range of subsequent chemical modifications, particularly in the construction of complex molecular architectures via cross-coupling reactions. While its direct biological applications are not widely documented, its value as a versatile building block is clear. Adherence to strict safety and handling protocols is mandatory due to its hazardous properties. This guide serves as a foundational resource for professionals seeking to leverage this compound's synthetic utility in their research and development endeavors.

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